

A Comparative Guide to the Structure-Activity Relationship of Nitro-Substituted Indazoles

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Compound of Interest

Compound Name: 3-Iodo-4-nitro-1H-indazole

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure-activity relationships (SAR) of nitro-substituted indazoles, a class of heterocyclic compounds with significant therapeutic potential. By examining the influence of the nitro group's position and the impact of various substituents, we aim to furnish researchers with the insights necessary to guide the rational design of more potent and selective drug candidates.

Introduction: The Versatility of the Nitro-Indazole Scaffold

Indazole and its derivatives are a cornerstone in medicinal chemistry, demonstrating a wide array of biological activities, including anticancer, antiparasitic, and anti-inflammatory properties.[1][2][3] The introduction of a nitro group onto the indazole ring system can significantly modulate the electronic properties and biological activity of the molecule, making nitro-indazoles a particularly interesting scaffold for drug discovery.[4] These compounds have been investigated for their potential as kinase inhibitors in cancer therapy, as agents against

parasitic diseases like Chagas disease and leishmaniasis, and as inhibitors of enzymes such as nitric oxide synthase (NOS).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The journey of indazole chemistry dates back to the late 19th century with Emil Fischer's first synthesis of the parent ring.[\[8\]](#) The exploration of nitro-substituted derivatives gained momentum in the early 20th century, with foundational work on their synthesis paving the way for extensive investigation into their biological activities.[\[8\]](#)

The Critical Role of the Nitro Group: Position and Activity

The position of the nitro group on the indazole ring is a critical determinant of its biological activity. Studies have shown that the placement of this electron-withdrawing group can profoundly influence the compound's mechanism of action and its interaction with biological targets.

- **Antiparasitic Activity:** In the context of antichagasic (anti-*Trypanosoma cruzi*) agents, 5-nitroindazolin-3-one derivatives have emerged as promising leads.[\[5\]](#)[\[9\]](#) The nitro group at the 5-position is crucial for their mechanism of action, which involves the generation of reactive oxygen species (ROS), leading to parasite apoptosis.[\[9\]](#) Computational docking studies suggest that these compounds interact with critical residues of the *T. cruzi* nitroreductase (NTR).[\[9\]](#) For instance, 2-benzyl-1-propyl, 2-benzyl-1-isopropyl, and 2-benzyl-1-butyl derivatives of 5-nitroindazolin-3-one have demonstrated high trypanocidal activity and low toxicity.[\[5\]](#)
- **Anticancer Activity:** Nitro-substituted indazoles have shown significant potential as anticancer agents. For example, new benzo[g]indazoles with a 6-nitro group have exhibited antiproliferative activity against lung carcinoma cell lines, with IC₅₀ values in the 5-15 μ M range.[\[3\]](#)[\[10\]](#) The reduction of the nitro group to an amino group can also lead to potent anticancer compounds.[\[3\]](#) Furthermore, substitutions at the N-1 position of 5-nitro-indazole have been explored to create alkylating agents and angiogenesis blockers with reduced toxicity and notable anticancer activity.[\[2\]](#)
- **Enzyme Inhibition:** 7-Nitroindazole (7-NI) is a well-characterized inhibitor of nitric oxide synthase (NOS), particularly the neuronal isoform (nNOS).[\[11\]](#)[\[12\]](#) This inhibition is competitive and has been linked to antinociceptive (pain-relieving) effects without the

cardiovascular side effects often associated with non-selective NOS inhibitors.[7][13] In contrast, indazoles with a nitro group at the C4, C5, or C6 positions show different activity profiles. For example, 6-nitroindazole also exhibits antinociceptive properties, while 5-nitroindazole can cause sedation.[13]

- **Mutagenicity:** The position of the nitro group also influences the mutagenic potential of indazole derivatives. A nitro group at C5 or C6 generally results in measurable mutagenic activity, whereas a nitro group at C4 or C7 leads to weakly or non-mutagenic compounds. [14]

Substituent Effects: Fine-Tuning Activity and Selectivity

Beyond the position of the nitro group, other substitutions on the indazole ring system play a crucial role in modulating the compound's potency, selectivity, and pharmacokinetic properties.

In the case of 5-nitroindazolin-3-ones with antichagasic activity, substitutions at the N-1 and N-2 positions have been extensively studied. The presence of a benzyl group at the N-2 position appears to be favorable for activity.[5] Further modifications at the N-1 position with hydrophilic fragments have been shown to improve the selectivity profile of these compounds against *Leishmania amazonensis*. [1][6] For example, 2-(benzyl-2,3-dihydro-5-nitro-3-oxoindazol-1-yl) ethyl acetate demonstrated a high selectivity index of 875 against amastigotes.[6]

For anticancer applications, a series of 6-substituted aminoindazoles were designed and synthesized. Among them, N-(4-fluorobenzyl)-1,3-dimethyl-1H-indazol-6-amine showed potent anti-proliferative activity against human colorectal cancer cells with an IC₅₀ value of 0.4 ± 0.3 μ M.[15]

Comparative Data of Nitro-Substituted Indazoles

The following table summarizes the biological activities of representative nitro-substituted indazole derivatives.

Compound	Target/Activity	IC50/EC50/ED50	Reference(s)
2-Benzyl-1-propyl-5-nitroindazolin-3-one	Trypanosoma cruzi (epimastigotes)	High trypanocidal activity	[5]
2-Benzyl-1-isopropyl-5-nitroindazolin-3-one	Trypanosoma cruzi (epimastigotes)	High trypanocidal activity	[5]
2-Benzyl-1-butyl-5-nitroindazolin-3-one	Trypanosoma cruzi (epimastigotes)	High trypanocidal activity	[5]
5-nitro-2-picolyl-indazolin-3-one	Trypanosoma cruzi (epimastigotes)	1.1 ± 0.3 µM	[9]
5-nitro-2-picolyl-indazolin-3-one	Trypanosoma cruzi (trypomastigotes)	5.4 ± 1.0 µM	[9]
2-(benzyl-2,3-dihydro-5-nitro-3-oxoindazol-1-yl) ethyl acetate	Leishmania amazonensis (amastigotes)	0.46 ± 0.01 µM	[6]
6-Nitro-benzo[g]indazoles (11a, 11b, 12a, 12b)	NCI-H460 (lung carcinoma)	5-15 µM	[10]
N-(4-fluorobenzyl)-1,3-dimethyl-1H-indazol-6-amine (36)	HCT116 (colorectal cancer)	0.4 ± 0.3 µM	[15]
7-Nitroindazole (7-NI)	Rat cerebellar NOS	IC50 of 0.9 ± 0.1 µM	[12]
7-Nitroindazole (7-NI)	Formalin-induced hindpaw licking (mouse)	ED50 of 27.5 mg/kg	[13]
6-Nitroindazole	Formalin-induced hindpaw licking (mouse)	ED50 of 62.5 mg/kg	[13]

Experimental Protocols

General Synthesis of Nitro-Substituted Indazoles

The synthesis of nitro-substituted indazoles can be achieved through various methods, often involving the cyclization of appropriately substituted anilines.^[8]

Synthesis of 6-Nitro-1H-indazole:^[8]

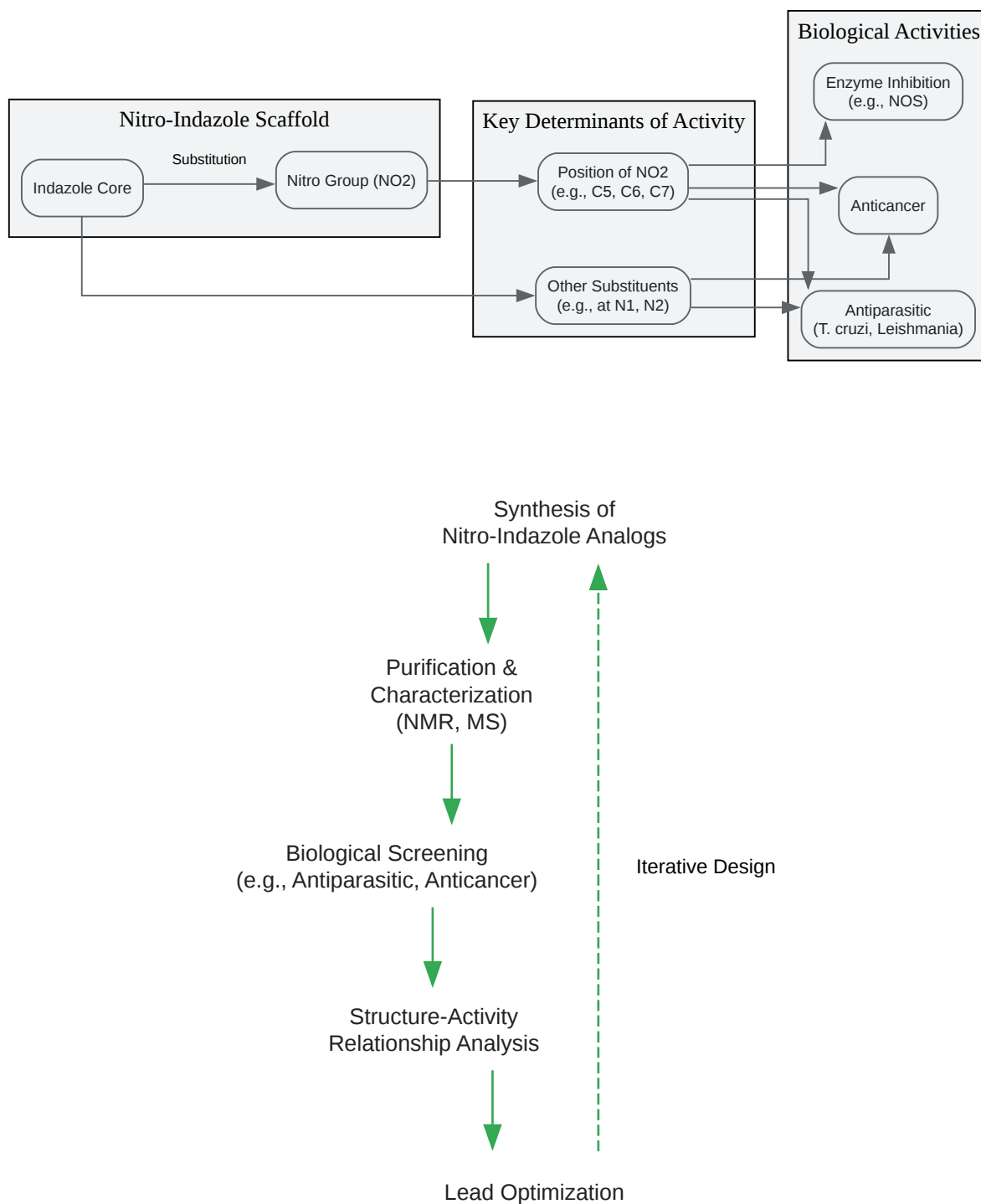
- Prepare a reaction mixture of 2-methyl-5-nitroacetanilide in glacial acetic acid and acetic anhydride.
- Heat the mixture to a temperature between 70°C and 100°C.
- Add solid sodium nitrite portion-wise to the heated reaction mixture to effect nitrosation and ring closure.
- After the reaction is complete, pour the mixture into water to precipitate the product.
- Isolate the product by filtration and purify as necessary.

In Vitro Antileishmanial Activity Assay (MTT Assay):^[16]

- Culture Leishmania major promastigotes in appropriate media.
- Seed the promastigotes in 96-well plates.
- Add serial dilutions of the test compounds to the wells.
- Incubate the plates for a specified period (e.g., 72 hours).
- Add MTT solution to each well and incubate to allow the formation of formazan crystals by viable parasites.
- Solubilize the formazan crystals with a suitable solvent (e.g., DMSO).
- Measure the absorbance at a specific wavelength using a microplate reader.
- Calculate the IC₅₀ value, which is the concentration of the compound that inhibits parasite growth by 50%.

Visualizing the Structure-Activity Landscape

The following diagrams illustrate key concepts related to the structure-activity relationship of nitro-substituted indazoles.



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Caption: General experimental workflow for nitro-indazole drug discovery.

Conclusion

The nitro-substituted indazole scaffold is a versatile platform for the development of new therapeutic agents. The structure-activity relationships discussed in this guide highlight the critical importance of the nitro group's position and the influence of other substituents in determining the biological activity and selectivity of these compounds. A thorough understanding of these SAR principles is essential for the rational design of next-generation nitro-indazole-based drugs with improved efficacy and safety profiles.

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